

The Synthesis of Dodecahedrane: A Technical Guide to Leo Paquette's Landmark Achievement

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Compound of Interest

Compound Name: Dodecahedrane

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Introduction

The successful synthesis of **dodecahedrane** ($C_{20}H_{20}$) in 1982 by the research group of Professor Leo A. Paquette at The Ohio State University marked a monumental achievement in the field of organic chemistry.^{[1][2]} This highly symmetrical, cage-like hydrocarbon, belonging to the Icosahedral (Ih) point group, had long been a coveted target for synthetic chemists due to its aesthetically pleasing structure and the inherent challenge of its construction.^{[1][2]} This technical guide provides an in-depth analysis of Paquette's groundbreaking 23-step synthesis, offering detailed experimental protocols, quantitative data, and visual representations of the synthetic strategy.^[1]

Retrosynthetic Strategy

Paquette's approach was a masterful display of retrosynthetic analysis, strategically dissecting the complex polyquinane framework into more manageable precursors. The core of the strategy involved the initial construction of a C_2 -symmetric scaffold, which was then elaborated through a series of stereocontrolled reactions, including several key photochemical transformations, to progressively build the intricate network of fused five-membered rings.

Experimental Protocols and Data

The following sections provide a detailed overview of the key stages of the synthesis, including experimental procedures for pivotal reactions and tabulated quantitative data for key intermediates and the final product.

Key Stages of the Synthesis

The synthesis can be broadly divided into several key phases:

- **Construction of the Initial C₂-Symmetric Framework:** The synthesis commences with the Diels-Alder reaction between cyclopentadiene and dimethyl acetylenedicarboxylate, establishing the initial core structure.
- **Stepwise Annulation and Functional Group Manipulation:** A series of reactions, including iodolactonization, oxidation, and reduction, are employed to build upon the initial framework and introduce the necessary functionalities for subsequent cyclizations.
- **Photochemical Cyclizations:** A critical feature of Paquette's synthesis is the use of Norrish-type photochemical reactions to forge key carbon-carbon bonds and construct the caged structure.
- **Final Closure and Dehydrogenation:** The final five-membered ring is formed through a series of carefully orchestrated steps, culminating in a catalytic dehydrogenation to yield the fully saturated **dodecahedrane**.

Quantitative Data

The following tables summarize the key quantitative data for selected intermediates and the final **dodecahedrane** product.

Table 1: Yields for Key Synthetic Steps

Step	Reaction	Product	Yield (%)
1	Diels-Alder Reaction	Diester	23
2	Saponification	Diacid	98
3	Iodolactonization	Dilactone	96
4	Methanolysis	Halo-ester	96
5	Jones Oxidation	Diketone	92
6	Reduction of Iodide	Saturated Ketone	78
7	Isomerization	Isomeric Ketone	77
8	Baeyer-Villiger Oxidation	Lactone	42
9	Cyclization	Cage Lactone	83
10	Hydrogenation	Saturated Lactone	100
11	Reductive Amination	Amino Ketone	85
12	Hydrolysis	Keto Acid	62
13	Alkylation	Alkylated Ketone	48
...
23	Catalytic Dehydrogenation	Dodecahedrane	34-50

Table 2: Spectroscopic Data for **Dodecahedrane**

Spectroscopic Technique	Data
^1H NMR (CDCl_3)	δ 3.38 (s, 20H)
^{13}C NMR (CDCl_3)	δ 66.88
IR (KBr)	2945, 1298, 1228, 745, 728 cm^{-1}
Mass Spectrometry (EI)	m/z 260 (M^+)

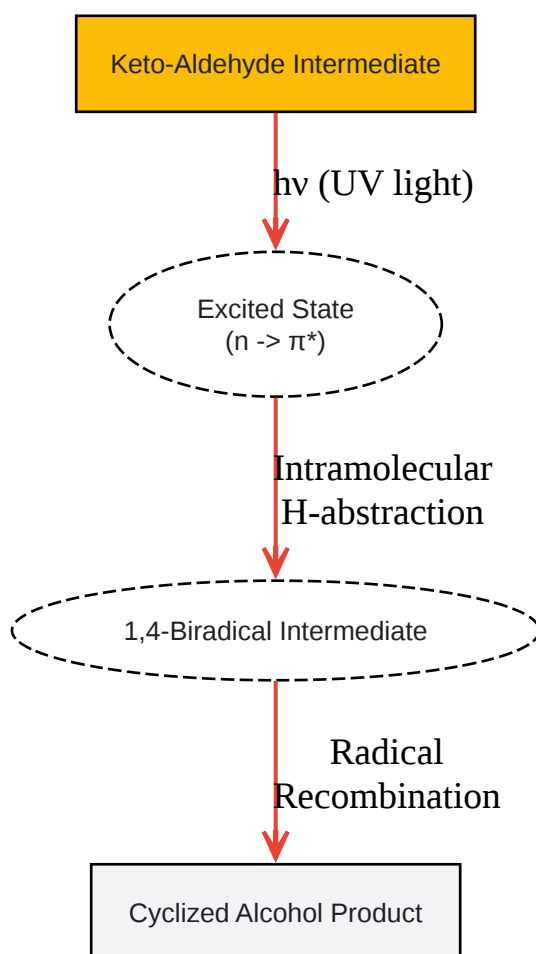
Experimental Workflows and Signaling Pathways

The following diagrams, generated using the DOT language, illustrate the key transformations and logical relationships within Paquette's synthesis of **dodecahedrane**.



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Caption: A simplified workflow of the major stages in Leo Paquette's total synthesis of **dodecahedrane**.



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Caption: The key steps involved in a representative Norrish Type II photochemical cyclization reaction.

Conclusion

Leo Paquette's total synthesis of **dodecahedrane** remains a landmark in the history of organic chemistry. It not only conquered a molecule of immense structural complexity but also showcased the power of strategic planning, stereocontrol, and the innovative use of photochemical reactions. This technical guide provides a comprehensive overview of this monumental work, offering valuable insights for researchers and professionals in the chemical and pharmaceutical sciences. The detailed methodologies and tabulated data serve as a testament to the rigor and elegance of this synthetic masterpiece, continuing to inspire new generations of synthetic chemists.

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References

- 1. A symmetry-driven approach toward the total synthesis of dodecahedrane - PMC [pmc.ncbi.nlm.nih.gov]
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